

Sodium ferulate synthesis and characterization methods.

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Compound of Interest

Compound Name: Sodium ferulic

CAS No.: 24276-84-4

Cat. No.: B1260051

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Technical Whitepaper: Advanced Synthesis and Analytical Characterization of Sodium Ferulate

Executive Summary & Pharmacological Context

Sodium Ferulate (SF), the sodium salt of 3-methoxy-4-hydroxycinnamic acid, represents a critical pharmaceutical modification of Ferulic Acid (FA). While FA is a potent antioxidant and anti-inflammatory agent ubiquitous in *Angelica sinensis* and *Ligusticum chuanxiong*, its clinical utility is severely hampered by poor aqueous solubility (<0.7 mg/mL at 25°C).

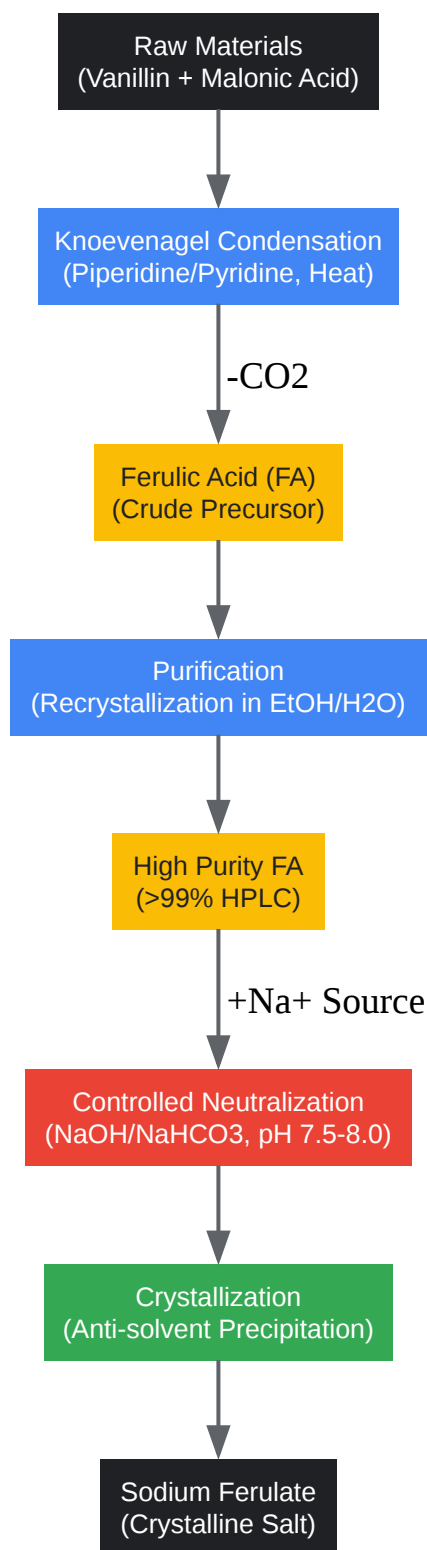
The conversion to Sodium Ferulate ($C_{10}H_9NaO_4$) dramatically enhances aqueous solubility (>50 mg/mL), thereby improving bioavailability for cardiovascular applications, specifically in the inhibition of platelet aggregation and thrombosis. This guide details a robust, self-validating synthesis workflow focusing on the controlled neutralization of FA and the subsequent polymorphic characterization required for pharmaceutical-grade release.

Synthetic Pathways and Logic

The synthesis of Sodium Ferulate is chemically straightforward but thermodynamically sensitive regarding crystal purity. We define two operational phases:

- Precursor Assembly (Optional): The Knoevenagel condensation of Vanillin and Malonic Acid if starting from raw commodity chemicals.
- Salification (Critical): The precise neutralization of Ferulic Acid to its sodium salt.

Core Synthesis Workflow (DOT Diagram)



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Figure 1: Logical flow from raw precursor synthesis to final salt formation. The critical control point is the neutralization step (Red).

Detailed Experimental Protocols

Protocol A: Precursor Synthesis (Knoevenagel Route)

Use this if commercial Ferulic Acid is unavailable or cost-prohibitive.

- Reagents: Vanillin (1.0 eq), Malonic Acid (2.0 eq), Pyridine (Solvent/Base), Piperidine (Catalyst).
- Procedure:
 - Dissolve Vanillin and Malonic acid in Pyridine (approx 1:5 w/v).
 - Add catalytic Piperidine (0.1 eq).
 - Reflux at 80–100°C for 3–5 hours. The decarboxylation occurs spontaneously.
 - Quench: Pour reaction mixture into ice-cold HCl (1M) to precipitate the crude acid.
 - Purification: Recrystallize from Ethanol/Water (30:70).

Protocol B: Salification to Sodium Ferulate (The Standard)

This protocol ensures stoichiometric balance to prevent excess alkalinity, which causes hydrolysis or degradation.

Reagents:

- Ferulic Acid (FA): 19.4 g (0.1 mol)
- Sodium Hydroxide (NaOH): 4.0 g (0.1 mol) OR Sodium Bicarbonate (NaHCO_3): 8.4 g (0.1 mol)
- Solvent: Ethanol (95%), Deionized Water.

Step-by-Step Methodology:

- Dissolution:

- Dissolve 19.4 g of FA in 150 mL of Ethanol (95%) in a round-bottom flask. Heat gently to 40°C to ensure complete dissolution.
- Neutralization:
 - Prepare a solution of 4.0 g NaOH in 20 mL deionized water.
 - Critical Step: Add the NaOH solution dropwise to the FA solution under vigorous stirring.
 - pH Monitoring: Monitor pH continuously. Stop addition when pH reaches 7.5 – 8.0.
 - Why? Going above pH 9.0 risks deprotonating the phenolic hydroxyl group (pKa ~9.5), creating a di-sodium salt which is unstable and hygroscopic. We only want to target the carboxyl group (pKa ~4.5).
- Crystallization:
 - The solution will darken slightly (yellow/amber).
 - Cool the mixture to 0–4°C slowly over 2 hours.
 - If precipitation is slow, add cold Ethyl Acetate (anti-solvent) dropwise until turbidity persists.
- Filtration & Drying:
 - Filter the white/off-white precipitate.
 - Wash with cold ethanol.
 - Vacuum dry at 50°C. Note: SF is hygroscopic; store in a desiccator.

Analytical Characterization

To validate the synthesis, you must confirm the salt formation (disappearance of -COOH) and purity.

A. HPLC Method (Purity & Quantification)

Based on USP/CP standards.

Parameter	Condition
Column	C18 (ODS), 250 mm × 4.6 mm, 5 μm
Mobile Phase	Methanol : 1% Acetic Acid (30 : 70 v/v)
Flow Rate	1.0 mL/min
Detection (UV)	320 nm (Characteristic absorption of ferulic moiety)
Temperature	30°C
Retention Time	~10-12 min (SF elutes faster than FA due to polarity)

B. Spectroscopic Validation (FTIR & NMR)

1. FTIR Analysis (The "Fingerprint"):

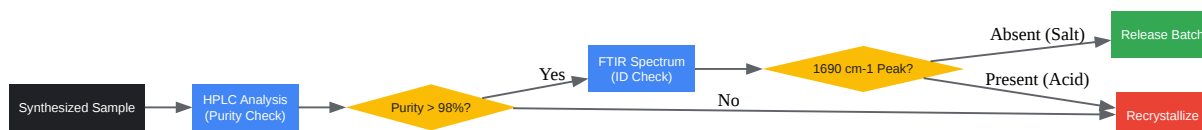
- Ferulic Acid (Precursor): Shows a sharp, intense band at 1690 cm^{-1} (Carboxylic Acid C=O stretch).
- Sodium Ferulate (Product): The 1690 cm^{-1} peak disappears. Two new bands appear:
 - $1550\text{--}1610\text{ cm}^{-1}$: Antisymmetric carboxylate stretching (-COO^-).
 - $1400\text{--}1450\text{ cm}^{-1}$: Symmetric carboxylate stretching.
- Validation Rule: If the 1690 cm^{-1} peak remains, the neutralization is incomplete.

2. ^1H -NMR (DMSO- d_6 , 400 MHz):

- Methoxy Group: Singlet at δ 3.8 ppm.
- Olefinic Protons: Doublets at δ 6.3 and 7.5 ppm ($J = 16\text{ Hz}$, indicating trans-isomer).
- Aromatic Protons: Multiplets at δ 6.8–7.2 ppm.

- Key Difference: The acidic proton (-COOH) at $\delta >12.0$ ppm seen in FA will be absent in SF.

Analytical Logic Tree (DOT Diagram)



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Figure 2: Quality control decision tree. FTIR is the primary method for confirming successful salt formation.

Stability & Storage Guidelines

- Hygroscopicity: Sodium Ferulate is significantly more hygroscopic than Ferulic Acid. Exposure to high humidity (>60% RH) will cause the powder to clump and potentially degrade via hydrolysis over long periods.
- Photostability: The trans-double bond is sensitive to UV isomerization. Store in amber glass vials.
- Oxidation: While stable in solid form, aqueous solutions of SF can oxidize, turning brown (quinone formation). Use freshly prepared solutions for HPLC or biological assays, or add trace EDTA.

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